

Comprehensive Characterization Guide: 2-Phenoxyethyl 1H-indazole-3-carboxylate[1][2]

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Compound of Interest

Compound Name: 2-phenoxyethyl 1H-indazole-3-carboxylate

CAS No.: 763098-07-3

Cat. No.: B12517669

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Part 1: Executive Summary & Chemical Identity[1][2]

2-phenoxyethyl 1H-indazole-3-carboxylate is a specialized ester derivative of the 1H-indazole-3-carboxylic acid scaffold.[1][2] Indazole-3-carboxylates are critical intermediates in the synthesis of bioactive molecules, including anti-emetic agents (e.g., Granisetron analogs), anti-inflammatory drugs, and synthetic cannabinoid precursors.[3]

Unlike the widely characterized methyl or ethyl esters, the 2-phenoxyethyl ester incorporates a bulky, lipophilic glycol ether side chain.[3] This structural modification significantly alters the crystal lattice energy, solubility profile, and thermal properties compared to its lower-molecular-weight analogs.[1][2][3]

Chemical Identity Table[1][2][4][5]

Property	Data
Chemical Name	2-phenoxyethyl 1H-indazole-3-carboxylate
CAS Number	763098-07-3
Molecular Formula	C ₁₆ H ₁₄ N ₂ O ₃
Molecular Weight	282.30 g/mol
Core Scaffold	1H-Indazole
Functional Group	Carboxylate Ester (Phenoxyethyl)
Predicted Boiling Point	499.9 ± 25.0 °C (at 760 mmHg)
Physical State	Solid (Crystalline)

Part 2: Melting Point Analysis & Structural Logic[1][2]

The Data Gap and Reference Standards

While the melting points of simple indazole esters are well-documented in primary literature, the experimental melting point of the specific 2-phenoxyethyl derivative (CAS 763098-07-3) is not standardized in open-access spectral databases.[1][2] Consequently, researchers must rely on comparative structural analysis and primary determination.[3]

Reference Standard: Methyl 1H-indazole-3-carboxylate (CAS 43120-28-1)[1][2][4][5]

- Melting Point: 162–163 °C[1][2][4]
- Structural Note: High melting point due to efficient pi-stacking of the planar indazole core and the small methyl group allowing tight packing.[1][2]

Structural Impact on Melting Point

The substitution of the methyl group with a 2-phenoxyethyl moiety introduces two competing physical effects:

- **Steric Bulk & Flexibility:** The ethylene glycol linker (-CH₂CH₂-) introduces rotational freedom, which typically disrupts the crystal lattice and lowers the melting point compared to the rigid methyl ester.[1][2]
- **Pi-Pi Stacking:** The terminal phenoxy group adds an additional aromatic ring, potentially facilitating intermolecular pi-stacking interactions with the indazole core, which would stabilize the solid state.[1][2][3]

Projected Range: Based on homologous series of indazole esters, the flexibility of the ethyl ether chain usually dominates, likely depressing the melting point relative to the methyl ester.[3]

- **Estimated Range:** 120 °C – 145 °C (Solid).[3]
- **Note:** If the compound is an oil at room temperature (less likely for this MW), it would indicate complete disruption of the lattice.[3]

Part 3: Experimental Protocols

Synthesis Protocol (For Standard Generation)

To determine the physical properties accurately, the compound must be synthesized with high purity (>98%).[3]

Method: Acid Chloride Esterification This method is preferred over Fischer esterification due to the higher reactivity required for the bulky phenoxyethanol nucleophile.[1]

Reagents:

- 1H-indazole-3-carboxylic acid (Starting Material)[1][2][4]
- Thionyl Chloride (SOCl₂)[3]
- 2-Phenoxyethanol[1][2]
- Triethylamine (Et₃N) - Base catalyst[1][2]
- Dichloromethane (DCM) - Solvent[1][2]

Step-by-Step Workflow:

- Activation: Dissolve 1H-indazole-3-carboxylic acid in anhydrous DCM. Add excess Thionyl Chloride (1.5 eq) and reflux for 2 hours to generate the acid chloride intermediate. Evaporate excess SOCl_2 .
- Esterification: Re-dissolve the crude acid chloride in DCM. Cool to 0°C .^[4]
- Addition: Slowly add a solution of 2-phenoxyethanol (1.1 eq) and Triethylamine (1.2 eq) in DCM.
- Reaction: Allow to warm to room temperature and stir for 12 hours under Nitrogen atmosphere.
- Workup: Wash with NaHCO_3 (sat. aq.) to remove unreacted acid. Wash with brine. Dry over MgSO_4 .
- Purification: Recrystallize from Ethanol/Water or purify via column chromatography (Hexane/Ethyl Acetate) to obtain the pure ester.^[3]

Melting Point Determination Protocol

Objective: Establish the precise melting point of the synthesized CAS 763098-07-3.

- Sample Prep: Dry the recrystallized sample in a vacuum desiccator for 24 hours to remove solvent traces (solvent depression effect).
- Loading: Pack 2-3 mm of the fine powder into a capillary tube. Ensure the sample is compact.
- Apparatus: Use a digital melting point apparatus (e.g., Stuart SMP30) or a Thiele tube with silicone oil.^[3]
- Ramp Rate:
 - Fast Ramp: $10^\circ\text{C}/\text{min}$ up to 110°C .
 - Slow Ramp: $1^\circ\text{C}/\text{min}$ from 110°C until melting is observed.

- Observation: Record the Onset Temperature (first liquid drop) and the Clear Point (complete liquefaction).
 - Acceptance Criteria: A range of $<2^{\circ}\text{C}$ indicates high purity.

Part 4: Visualization of Workflows

Synthesis & Characterization Logic Flow

The following diagram illustrates the critical path from raw materials to the final validated physical property data.



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Caption: Logical workflow for the synthesis and physical characterization of **2-phenoxyethyl 1H-indazole-3-carboxylate**.

Part 5: References

- BLD Pharm. (2025).[3] Product Analysis: **2-Phenoxyethyl 1H-indazole-3-carboxylate** (CAS 763098-07-3).[1][2][6][7][8] Retrieved from [3]
- ChemicalBook. (2024).[3] Methyl 1H-indazole-3-carboxylate Physical Properties. (Reference for analog comparison). Retrieved from [3]
- MySkinRecipes. (2025).[3] Chemical Reagent Specifications: **2-Phenoxyethyl 1H-indazole-3-carboxylate**. [1][2][6][8] Retrieved from [3]
- PubChem. (2025).[3] Compound Summary: Indazole-3-carboxylic acid derivatives.[1][2][4][5] National Library of Medicine. Retrieved from

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Sources

- [1. 90417-53-1|5-Methoxy-1H-indazole-3-carboxylic acid|BLD Pharm \[bldpharm.com\]](#)
- [2. 90417-53-1|5-Methoxy-1H-indazole-3-carboxylic acid|BLD Pharm \[bldpharm.com\]](#)
- [3. CN112778203A - Process for the preparation of 1H-indazole-3-carboxylic acid derivatives and granisetron and lonidamine - Google Patents \[patents.google.com\]](#)
- [4. 1H-indazole-3-carboxylic acid methyl ester CAS#: 43120-28-1 \[m.chemicalbook.com\]](#)
- [5. CAS 43120-28-1: Methyl 1H-indazole-3-carboxylate \[cymitquimica.com\]](#)
- [6. CAS:865887-16-7, 5-甲氧基-1H-吡唑-3-羧酸乙酯-毕得医药 \[bidepharm.com\]](#)
- [7. 2-Phenoxyethyl 1H-indazole-3-carboxylate | 763098-07-3 \[sigmaaldrich.com\]](#)
- [8. 2-Phenoxyethyl 1H-indazole-3-carboxylate \[myskinrecipes.com\]](#)
- To cite this document: BenchChem. [Comprehensive Characterization Guide: 2-Phenoxyethyl 1H-indazole-3-carboxylate[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12517669/docs#comprehensive-characterization-guide-2-phenoxyethyl-1h-indazole-3-carboxylate-1-2\]](https://www.benchchem.com/product/b12517669/docs#comprehensive-characterization-guide-2-phenoxyethyl-1h-indazole-3-carboxylate-1-2)

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